

"handling and storage safety precautions for 2-Nitro-1-propanol"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Nitro-1-propanol

Cat. No.: B1209518

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Technical Support Center: 2-Nitro-1-propanol Safety Protocols

This guide provides essential safety information for researchers, scientists, and drug development professionals working with **2-Nitro-1-propanol**. It includes frequently asked questions and troubleshooting guides to address potential issues during experimentation.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-Nitro-1-propanol**?

A1: **2-Nitro-1-propanol** is considered a hazardous substance.^[1] It is combustible and presents a slight fire hazard when exposed to heat or flame.^[1] The primary health concerns include potential harm if swallowed, as animal studies suggest ingestion of less than 150 grams could be fatal or cause serious health damage.^[1] Inhalation of high concentrations of vapors may lead to respiratory irritation, drowsiness, dizziness, and central nervous system depression.^[1] The substance may also bind to hemoglobin, leading to methemoglobinemia, a condition that reduces the blood's ability to carry oxygen.^[1]

Q2: What are the appropriate storage conditions for **2-Nitro-1-propanol**?

A2: Store **2-Nitro-1-propanol** in a cool, dry, and well-ventilated area in its original, tightly sealed container.^[1]^[2] Recommended storage temperature is between 2-8°C. Keep it away

from incompatible materials, ignition sources such as naked lights or sparks, and foodstuff containers.[1][3] Containers should be protected from physical damage and checked regularly for leaks.[1]

Q3: What materials are incompatible with **2-Nitro-1-propanol**?

A3: Avoid contact with oxidizing agents (e.g., nitrates, oxidizing acids, chlorine bleaches), bases, and strong reducing agents.[1] Reactions with these substances can increase the risk of fire or explosion.

Q4: What personal protective equipment (PPE) should I wear when handling **2-Nitro-1-propanol**?

A4: When handling **2-Nitro-1-propanol**, it is essential to wear appropriate PPE to minimize exposure. This includes:

- Eye Protection: Safety glasses with side-shields or chemical goggles.[1]
- Hand Protection: Chemical-resistant gloves, such as PVC or neoprene.[1]
- Body Protection: A lab coat, overalls, or a P.V.C. apron.[1]
- Respiratory Protection: General exhaust is typically adequate. However, if there is a risk of inhalation or in case of a spill, use a NIOSH-approved respirator.[1]

Q5: What should I do in case of a spill?

A5: For a minor spill, immediately remove all ignition sources and clean up the spill. For a major spill, evacuate the area, move upwind, and alert emergency responders.[1] In both scenarios, ensure you are wearing appropriate PPE, including respiratory protection.[1]

Q6: What are the known decomposition products of **2-Nitro-1-propanol**?

A6: When heated to decomposition, **2-Nitro-1-propanol** can emit poisonous and corrosive fumes.[1] Combustion products include carbon dioxide (CO₂), nitrogen oxides (NO_x), and other pyrolysis products typical of burning organic material.[1]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Irritation to eyes or skin	Direct contact with the chemical.	Eyes: Immediately flush with fresh running water for at least 15 minutes, holding eyelids apart. Seek medical attention. Skin: Flush skin and hair with running water and soap if available. Seek medical attention if irritation persists. ^[1]
Dizziness, headache, or nausea during experiment	Inhalation of vapors.	Immediately move to an area with fresh air. If symptoms persist, seek medical attention. Ensure proper ventilation in the work area.
Visible degradation or discoloration of the chemical	Improper storage or contamination.	Do not use the chemical. Dispose of it according to local, state, and federal regulations. ^[1] Review storage procedures to ensure they meet the recommended guidelines.
Small fire involving 2-Nitro-1-propanol	Exposure to an ignition source.	Use alcohol-stable foam, dry chemical powder, or carbon dioxide to extinguish the fire. ^[1] Do not use a direct water stream as it may spread the fire.

Quantitative Safety Data

Property	Value	Source
Flash Point	100 °C / 212 °F (closed cup)	[2][3]
Boiling Point	72-74 °C @ 1 mmHg	
Density	1.185 g/mL at 25 °C	
Storage Temperature	2-8 °C	[3]
Solubility in Water	Slightly soluble	[3]
Incompatible Materials	Oxidizing agents, bases, strong reducing agents	[1]

Experimental Protocols

Standard Handling Protocol for 2-Nitro-1-propanol

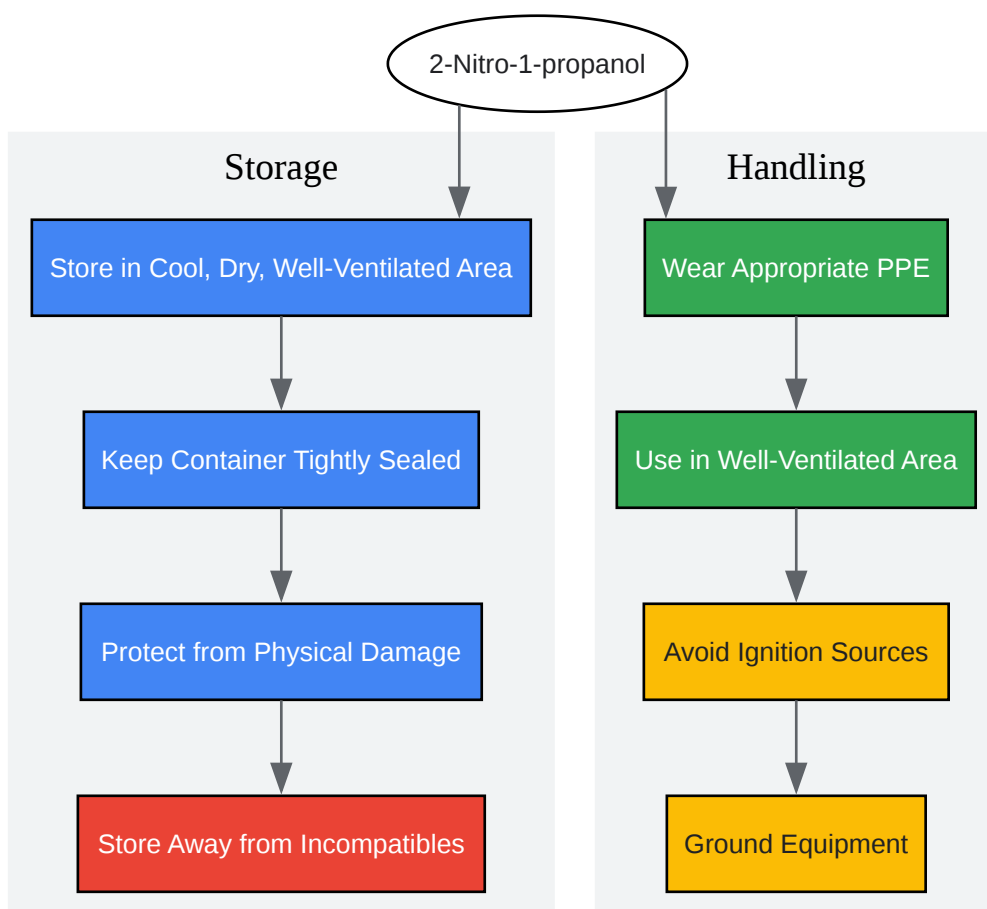
- Preparation:
 - Ensure the work area is well-ventilated, preferably within a chemical fume hood.
 - Confirm that a safety shower and eyewash station are readily accessible.
 - Assemble all necessary equipment and reagents before handling the chemical.
 - Don all required PPE: chemical-resistant gloves, safety goggles, and a lab coat.
- Handling:
 - Ground and bond containers and receiving equipment to prevent static discharge.
 - Use non-sparking tools.
 - Avoid inhalation of vapors and direct contact with skin and eyes.
 - Keep the container tightly closed when not in use.
 - Keep away from heat, sparks, open flames, and other ignition sources. No smoking in the handling area.

- Disposal:
 - Dispose of waste and contaminated materials in accordance with local, state, and federal regulations.
 - Do not allow the chemical or its waste to enter drains.

Spill Response Protocol

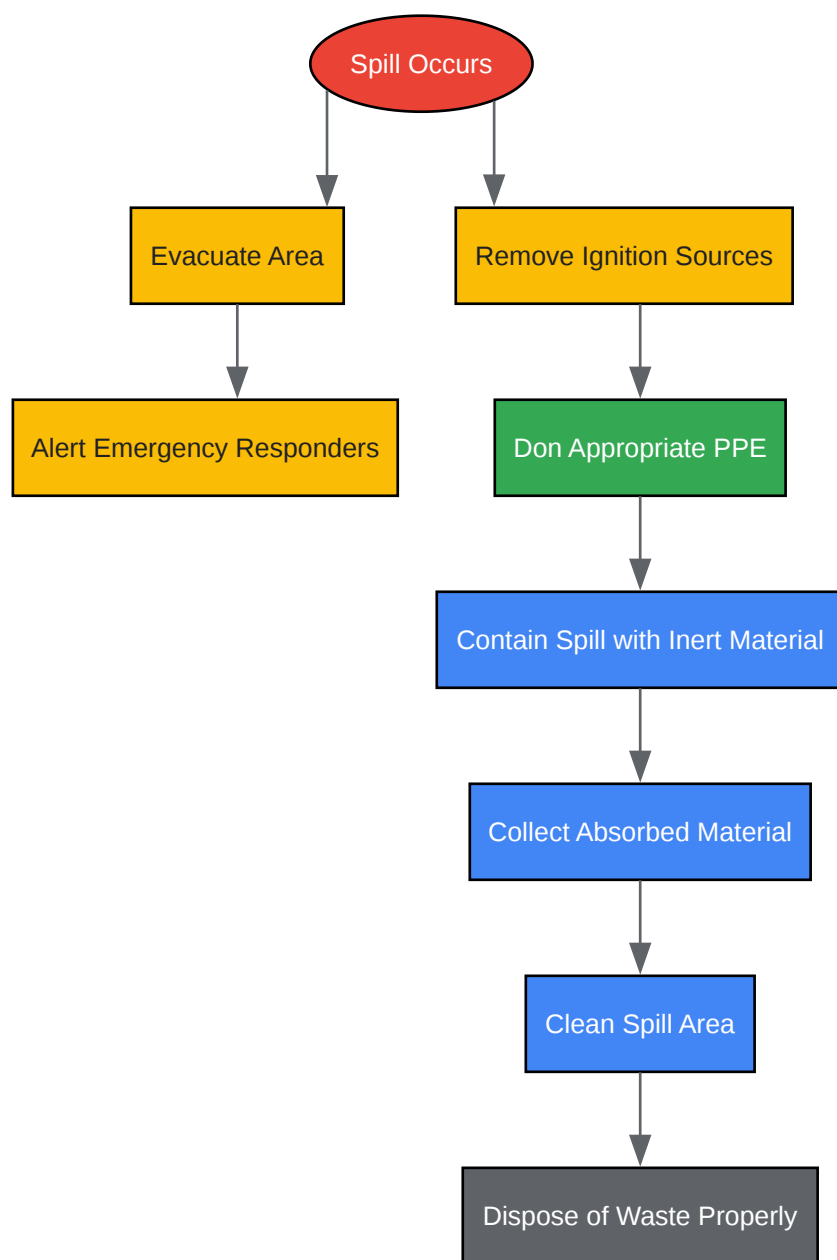
- Immediate Actions:
 - Alert personnel in the immediate area.
 - If the spill is large or you are unsure how to handle it, evacuate the area and call for emergency response.
 - Remove all sources of ignition.
- Containment (for small, manageable spills):
 - Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, dry sand).
 - Do not use combustible materials like sawdust.
- Cleanup:
 - Carefully collect the absorbed material into a suitable, labeled container for hazardous waste disposal.
 - Clean the spill area with soap and water, collecting the cleaning water for proper disposal.
- Decontamination:
 - Properly remove and dispose of contaminated PPE.
 - Wash hands and any exposed skin thoroughly.

Visualizations



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Caption: Logical relationship of handling and storage precautions for **2-Nitro-1-propanol**.



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Caption: Experimental workflow for safely handling a spill of **2-Nitro-1-propanol**.

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- To cite this document: BenchChem. ["handling and storage safety precautions for 2-Nitro-1-propanol"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1209518#handling-and-storage-safety-precautions-for-2-nitro-1-propanol]

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